

Spectroscopic Signature of 2-Methyl-4-nitroanisole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-4-nitroanisole

CAS No.: 50741-92-9

Cat. No.: B018480

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This guide provides an in-depth analysis of the spectroscopic data for **2-Methyl-4-nitroanisole** (CAS No: 50741-92-9), a key aromatic intermediate in various chemical syntheses. As experimental spectra for this specific compound are not readily available in public databases, this document leverages high-quality predicted data and first-principle spectroscopic theory to provide a robust analytical framework for researchers, scientists, and drug development professionals. Our focus is on the causality behind spectral features, ensuring a deep understanding of the molecule's structure-property relationships.

Molecular Structure and Spectroscopic Overview

2-Methyl-4-nitroanisole, with a molecular formula of $C_8H_9NO_3$ and a molecular weight of 167.16 g/mol, possesses a unique substitution pattern on the benzene ring. An electron-donating methoxy group ($-OCH_3$) and a weakly electron-donating methyl group ($-CH_3$) are positioned ortho to each other, while a strongly electron-withdrawing nitro group ($-NO_2$) is located para to the methyl group. This electronic arrangement dictates the molecule's chemical reactivity and creates a distinct spectroscopic fingerprint, which we will dissect using Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Caption: Structure of **2-Methyl-4-nitroanisole** (C₈H₉NO₃).

Carbon-13 (¹³C) NMR Spectroscopy

The ¹³C NMR spectrum provides a direct count of the non-equivalent carbon environments in the molecule. Due to the lack of symmetry, all eight carbon atoms in **2-Methyl-4-nitroanisole** are chemically distinct and are expected to produce eight unique signals.

Predicted ¹³C NMR Data

The following chemical shifts are predicted, offering a reliable reference for structural confirmation.

Chemical Shift (δ) ppm	Carbon Assignment	Rationale for Chemical Shift
~16.5	-CH ₃ (ring)	The aliphatic methyl carbon is shielded, appearing in the typical upfield region for alkyl groups.
~56.0	-OCH ₃	The methoxy carbon is deshielded by the attached electronegative oxygen atom, placing it significantly downfield compared to the ring's methyl group.
~108.0	C-6	This carbon is ortho to the strongly electron-donating -OCH ₃ group, causing significant shielding (upfield shift) due to resonance effects.
~124.0	C-5	Positioned meta to the electron-donating -OCH ₃ and ortho to the electron-withdrawing -NO ₂ group, its chemical shift is influenced by a combination of deshielding effects.
~126.0	C-3	Located meta to both the -OCH ₃ and -NO ₂ groups, its electronic environment is moderately deshielded.
~134.0	C-2	This is the carbon bearing the methyl group. Its shift reflects the substitution and its position ortho to the methoxy group.
~141.0	C-4	Attached to the strongly electron-withdrawing nitro

group, this carbon is significantly deshielded (downfield shift).

~156.0

C-1

Attached to the electronegative oxygen of the methoxy group, this carbon experiences the most deshielding among the aromatic carbons, placing it furthest downfield.^[1]^[2]

Data sourced from predicted values on SpectraBase.^[3]

Experimental Protocol: Acquiring a ^{13}C NMR Spectrum

A self-validating protocol ensures reproducibility and accuracy.

Caption: Workflow for ^{13}C NMR data acquisition and processing.

Proton (^1H) NMR Spectroscopy

The ^1H NMR spectrum reveals information about the electronic environment and connectivity of hydrogen atoms. For **2-Methyl-4-nitroanisole**, we expect distinct signals for the three aromatic protons and the two methyl groups.

Expected ^1H NMR Data

Based on established substituent effects, the following proton signals are anticipated.

Expected Shift (δ) ppm	Multiplicity	Integration	Proton Assignment	Rationale for Chemical Shift and Splitting
~2.3 - 2.5	Singlet (s)	3H	-CH ₃ (ring)	The methyl protons are attached to the aromatic ring and appear as a singlet in a typical alkyl-aromatic region.
~3.9 - 4.0	Singlet (s)	3H	-OCH ₃	The methoxy protons are deshielded by the adjacent oxygen atom, shifting them downfield relative to the other methyl group. They appear as a singlet as there are no adjacent protons.

~6.9 - 7.1	Doublet (d)	1H	H-6	This proton is ortho to the strongly electron-donating methoxy group, which shields it and shifts it significantly upfield. It is split into a doublet by the adjacent H-5 proton. ^[4]
~8.0 - 8.2	Doublet of doublets (dd)	1H	H-5	This proton is ortho to the strongly electron-withdrawing nitro group, causing significant deshielding and a downfield shift. It is split by both H-6 (ortho coupling) and H-3 (meta coupling).
~8.2 - 8.4	Doublet (d)	1H	H-3	This proton is adjacent to the nitro group, resulting in strong deshielding and the most downfield chemical shift among the aromatic protons.

It shows small
meta coupling to
H-5, appearing
as a narrow
doublet.[5]

Experimental Protocol: Acquiring a ^1H NMR Spectrum

The protocol is similar to that for ^{13}C NMR but is optimized for the proton nucleus. Key differences include a smaller spectral width (~12 ppm), a shorter acquisition time, and significantly fewer scans (e.g., 8-16) due to the high sensitivity of the ^1H nucleus.

Infrared (IR) Spectroscopy

IR spectroscopy is an invaluable tool for identifying the functional groups present in a molecule. The spectrum of **2-Methyl-4-nitroanisole** is dominated by characteristic absorptions from the nitro group, the aromatic ether linkage, and the substituted benzene ring.

Expected Characteristic IR Absorptions

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment	Vibrational Mode
~3100 - 3000	Medium	Aromatic C-H	C-H Stretch
~2950 - 2850	Medium	Aliphatic C-H (-CH ₃)	C-H Asymmetric & Symmetric Stretch
~1530 - 1500	Strong	Aromatic Nitro (-NO ₂)	Asymmetric N-O Stretch. This is a highly characteristic and intense band, providing strong evidence for the nitro group. [6] [7] [8] [9]
~1600 & ~1475	Medium	Aromatic C=C	Ring Skeletal Vibrations
~1350 - 1330	Strong	Aromatic Nitro (-NO ₂)	Symmetric N-O Stretch. This second strong band, in conjunction with the asymmetric stretch, forms a definitive signature for the nitro functionality. [6] [7] [8] [9]
~1270 - 1230	Strong	Aryl-O Stretch (Ether)	Asymmetric C-O-C Stretch. The conjugation with the aromatic ring influences this vibration.
~1050 - 1010	Medium	O-Alkyl Stretch (Ether)	Symmetric C-O-C Stretch
~850 - 800	Strong	C-H Out-of-Plane Bend	Bending vibration indicative of the 1,2,4-

trisubstituted benzene
ring pattern.

Experimental Protocol: Acquiring an FT-IR Spectrum (ATR Method)

The Attenuated Total Reflectance (ATR) method is a modern, rapid technique that requires minimal sample preparation.

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent-moistened swab (e.g., isopropanol) and performing a background scan.
- **Sample Application:** Place a small amount of the solid **2-Methyl-4-nitroanisole** powder directly onto the ATR crystal.
- **Pressure Application:** Lower the press arm to apply consistent pressure, ensuring intimate contact between the sample and the crystal.
- **Data Collection:** Collect the spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} to produce a high-quality spectrum.
- **Data Processing:** The resulting spectrum is automatically ratioed against the background scan to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides information on the molecular weight and structural fragments of a compound. The fragmentation of **2-Methyl-4-nitroanisole** is driven by the stability of the resulting cations and neutral losses, guided by the functional groups present.

Expected Mass Spectrometry Fragmentation Pattern

m/z Value	Proposed Fragment Ion	Identity of Lost Neutral Fragment	Plausibility of Fragmentation
167	$[\text{C}_8\text{H}_9\text{NO}_3]^+\bullet$	-	Molecular Ion ($\text{M}^+\bullet$). Its presence confirms the molecular weight of the compound.
152	$[\text{C}_7\text{H}_6\text{NO}_3]^+$	$\bullet\text{CH}_3$	Loss of the methyl radical from the methoxy group is a common pathway for anisoles.
137	$[\text{C}_8\text{H}_9\text{O}]^+$	$\bullet\text{NO}$	Loss of a nitro radical ($\bullet\text{NO}$) is a characteristic fragmentation pathway for nitroaromatic compounds. [10]
121	$[\text{C}_8\text{H}_9\text{O}]^+$	$\bullet\text{NO}_2$	Loss of the entire nitro group as a neutral molecule is a primary and highly favorable fragmentation pathway, often leading to a significant peak. [10]
106	$[\text{C}_7\text{H}_6\text{O}]^+\bullet$	$\bullet\text{CH}_3$ from $[\text{M}-\text{NO}_2]^+$	Subsequent loss of a methyl radical from the $[\text{M}-\text{NO}_2]^+$ fragment.
92	$[\text{C}_6\text{H}_4\text{O}]^+\bullet$	$\bullet\text{CHO}$ from $[\text{M}-\text{NO}_2]^+$	A rearrangement followed by the loss of a formyl radical ($\bullet\text{CHO}$) from the $[\text{M}-$

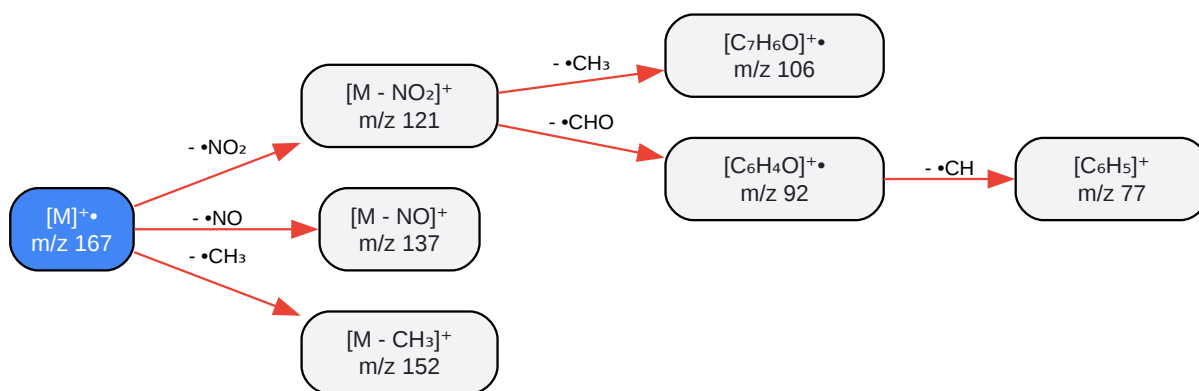
NO_2^+ ion is a known pathway for anisole-type fragments.

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 $[\text{C}_6\text{H}_5]^+$ $\text{C}_2\text{H}_2\text{O}$ from $[\text{M}-\text{NO}_2]^+$

Loss of ketene from an intermediate, leading to the stable phenyl cation.

Proposed Fragmentation Pathway



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- To cite this document: BenchChem. [Spectroscopic Signature of 2-Methyl-4-nitroanisole: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b018480/docs#spectroscopic-signature-of-2-methyl-4-nitroanisole-a-technical-guide>]

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